

Essential Procedures for the Safe Disposal of MC1742

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MC1742

Cat. No.: B612165

[Get Quote](#)

This document provides critical safety and logistical information for the proper disposal of the histone deacetylase (HDAC) inhibitor, **MC1742**. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Immediate Safety and Handling Precautions

MC1742 is a potent chemical compound that requires careful handling to avoid personal exposure and environmental contamination. Based on available safety data, the following precautions must be observed:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles with side-shields, chemical-resistant gloves, and an impervious lab coat.^[1]
- **Engineering Controls:** Handle **MC1742** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.^[1]
- **Hazard Awareness:** **MC1742** is harmful if swallowed and is very toxic to aquatic life with long-lasting effects.^[1] Avoid release to the environment and collect any spillage immediately.^[1]

Quantitative Safety and Chemical Data

The following table summarizes key quantitative and chemical information for **MC1742**.

Property	Value	Source
Molecular Weight	395.47 g/mol	
Formula	C ₂₁ H ₂₁ N ₃ O ₃ S	
Solubility	Soluble to 100 mM in DMSO	
Purity	≥98%	
CAS Number	1776116-74-5	
Storage	Store at -20°C	

Step-by-Step Disposal Protocol

Disposal of **MC1742** and its containers must be handled as hazardous waste. Adherence to local, state, and federal regulations is mandatory. The following protocol provides a general framework for safe disposal.

1. Waste Identification and Segregation:

- All materials contaminated with **MC1742**, including unused product, solutions, contaminated labware (e.g., pipette tips, vials), and personal protective equipment, must be classified as hazardous waste.
- Segregate **MC1742** waste from other chemical waste streams to avoid incompatible mixtures. **MC1742** is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.^[1]

2. Waste Collection and Labeling:

- Collect all **MC1742** waste in a designated, leak-proof, and chemically compatible container.
- The container must be clearly labeled with "Hazardous Waste," the chemical name "**MC1742**," and the associated hazard symbols (e.g., harmful, environmentally hazardous).

3. Neutralization and Deactivation (if applicable and approved):

- Currently, there are no established and validated protocols for the chemical neutralization or deactivation of **MC1742** for non-hazardous disposal.

- Do not attempt to neutralize **MC1742** with strong acids or bases, as this may lead to hazardous reactions.[1]

4. Final Disposal:

- The primary disposal method for **MC1742** is through an approved waste disposal plant.[1]
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste container.
- Provide the EHS office with the Safety Data Sheet (SDS) for **MC1742**.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **MC1742**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **MC1742**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. MC-1742|1776116-74-5|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Essential Procedures for the Safe Disposal of MC1742]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b612165#mc1742-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com